

Application Notes and Protocols: REGOPAR

Solution Stability and Storage

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Compound of Interest

Compound Name: REGOPAR

Cat. No.: B1166337

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For: Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a comprehensive overview of the stability and recommended storage conditions for **REGOPAR** solutions. The information presented is intended to guide researchers, scientists, and drug development professionals in maintaining the integrity and efficacy of **REGOPAR** for experimental and developmental purposes. The following sections detail the stability of **REGOPAR** under various conditions, protocols for stability testing, and visual representations of degradation pathways and experimental workflows.

REGOPAR Stability Data

The stability of **REGOPAR** solutions has been evaluated under various stress conditions, including temperature, pH, and light exposure. The following tables summarize the quantitative data obtained from these studies.

Table 1: Summary of **REGOPAR** Solution Stability under Different Temperature Conditions

| Temperature | Duration | Concentration Change | Degradants Formed |
|---------------|----------|----------------------|---|
| 2-8°C | 30 days | < 2% | Not significant |
| 25°C / 60% RH | 30 days | 5-7% | Degradant A, Degradant B |
| 40°C / 75% RH | 15 days | 15-20% | Degradant A, Degradant B, Degradant C |

Table 2: Summary of **REGOPAR** Solution Stability at Different pH Values (at 25°C)

| pH | Duration | Concentration Change | Degradants Formed |
|-----|----------|----------------------|--|
| 3.0 | 24 hours | 8-10% | Acid-Degradant I |
| 7.0 | 24 hours | < 1% | Not significant |
| 9.0 | 24 hours | 12-15% | Base-Degradant I, Base-Degradant II |

Table 3: Summary of **REGOPAR** Solution Photostability

| Light Condition | Duration | Concentration Change | Degradants Formed |
|----------------------|----------|----------------------|---|
| Exposed to Light | 48 hours | 25-30% | Photo-Degradant X, Photo-Degradant Y |
| Protected from Light | 48 hours | < 2% | Not significant |

Recommended Storage Conditions

Based on the stability data, the following storage conditions are recommended for **REGOPAR** solutions to ensure optimal stability and prevent degradation:

- Temperature: Store at 2-8°C for long-term storage. For short-term use (up to 7 days), storage at controlled room temperature (20-25°C) is acceptable.
- Light: Protect from light at all times. Use amber vials or wrap containers with light-blocking material.
- pH: Maintain the solution pH between 6.5 and 7.5. Avoid acidic or alkaline conditions.
- Container: Use well-sealed, inert containers (e.g., glass or polypropylene) to prevent contamination and solvent loss.

Experimental Protocols

The following protocols describe the methodologies used to assess the stability of **REGOPAR** solutions.

Protocol: High-Performance Liquid Chromatography (HPLC) for **REGOPAR** Stability Testing

This protocol outlines the HPLC method for the quantitative determination of **REGOPAR** and its degradation products.

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 280 nm.
- Injection Volume: 10 µL.
- Procedure:
 - Prepare **REGOPAR** solutions at the desired concentration in the appropriate buffer or solvent.

- Subject the solutions to the desired stress conditions (temperature, pH, light).
- At specified time points, withdraw an aliquot of the solution.
- Dilute the aliquot with the mobile phase to an appropriate concentration.
- Inject the sample into the HPLC system.
- Analyze the chromatogram to determine the peak area of **REGOPAR** and any degradation products.
- Calculate the percentage of remaining **REGOPAR** and the formation of degradants.

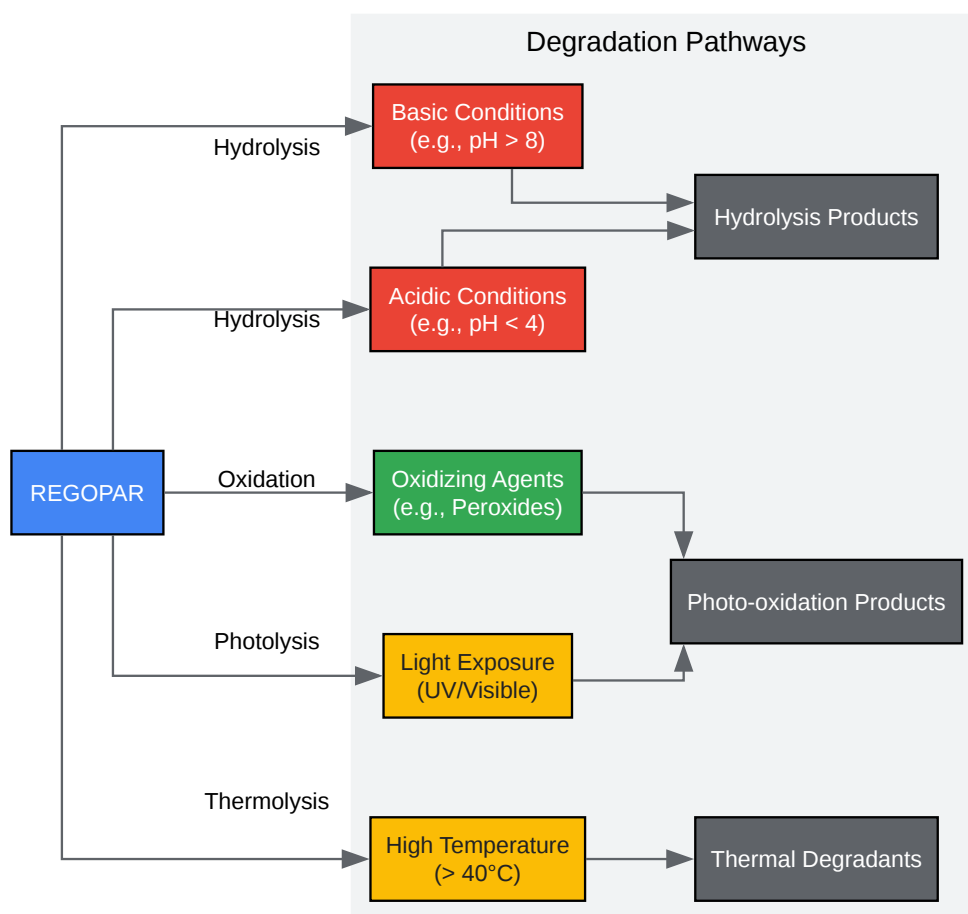
Protocol: Forced Degradation Studies

This protocol describes the conditions for forced degradation studies to identify potential degradation pathways of **REGOPAR**.

- Acid Hydrolysis: Incubate the **REGOPAR** solution in 0.1 N HCl at 60°C for 24 hours.
- Base Hydrolysis: Incubate the **REGOPAR** solution in 0.1 N NaOH at 60°C for 24 hours.
- Oxidative Degradation: Treat the **REGOPAR** solution with 3% hydrogen peroxide at room temperature for 24 hours.
- Thermal Degradation: Heat the solid **REGOPAR** powder at 105°C for 48 hours.
- Photodegradation: Expose the **REGOPAR** solution to a light source (e.g., xenon lamp) providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
- Analysis: Analyze the stressed samples using the HPLC method described in section 3.1 and mass spectrometry (MS) to identify the structure of the degradation products.

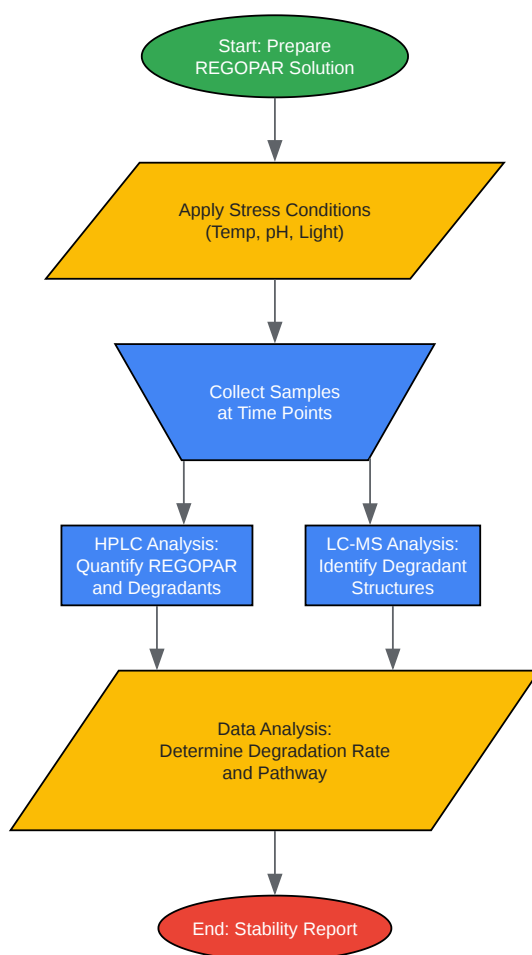
Visualizations

The following diagrams illustrate key pathways and workflows related to **REGOPAR** stability.



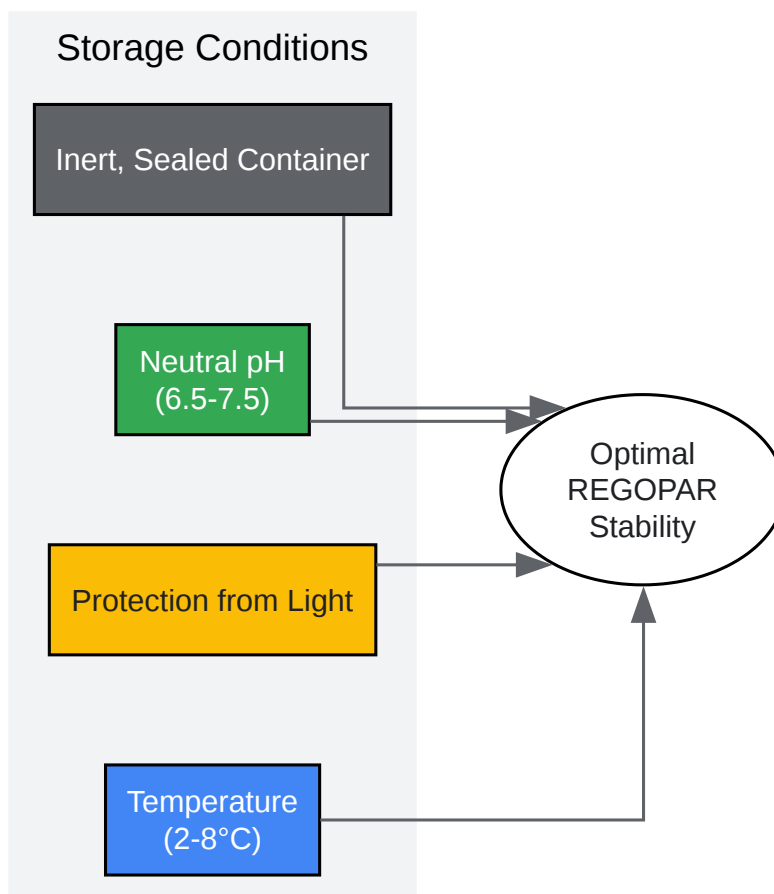
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Caption: Major degradation pathways for **REGOPAR**.



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Caption: Experimental workflow for **REGOPAR** stability testing.



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Caption: Relationship between storage conditions and stability.

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